

veratraldehyde odor flavor profile woody vanilla

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Veratraldehyde

CAS No.: 120-14-9

Cat. No.: S600218

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Technical Profile and Quantitative Data

The table below summarizes the key characteristics of **veratraldehyde**:

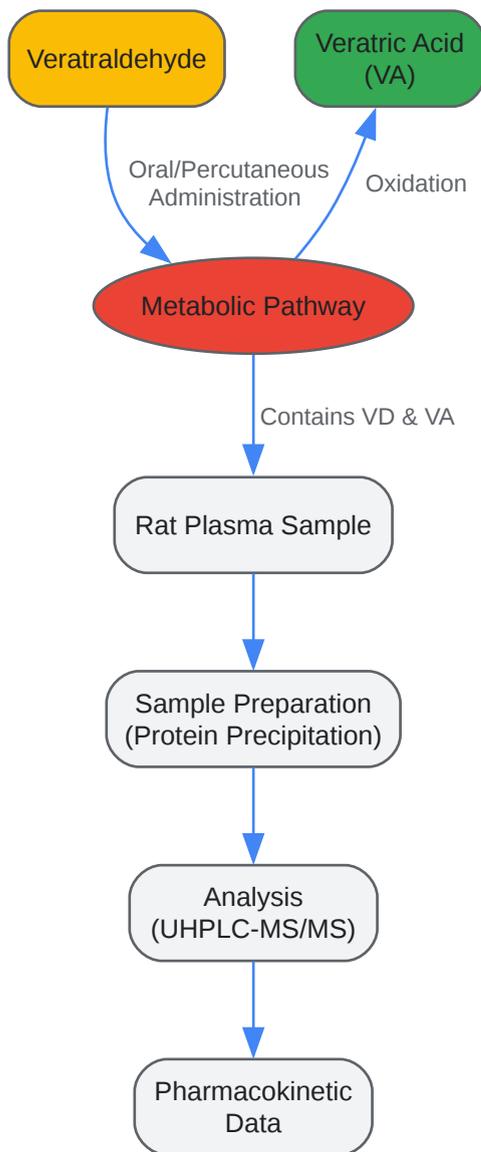
Property Category	Parameter	Description / Value
Chemical Identity	IUPAC Name	3,4-Dimethoxybenzaldehyde [1]
	CAS Number	120-14-9 [2] [1] [3]
	Molecular Formula	C9H10O3 [1] [3]
	Structure	Aldehyde functional group with two methoxy groups at the 3 and 4 positions of the benzene ring [1].
Odor & Flavor Profile	Primary Odor	Sweet, creamy, vanilla-like, woody, powdery, with herbal or slight phenolic nuances [4] [5].
	Aroma Threshold	10.00% in dipropylene glycol [3]
	Taste Characteristics	At 50 ppm: phenolic, vanilla, sweet powdery cocoa, creamy, cherry-like with balsamic nuances [3].
Physicochemical Properties	Physical Form	White to peach-colored crystals, lumps, or fused solid [1] [3].

Property Category	Parameter	Description / Value
	Melting Point	40–43 °C (lit.) [3]
	Boiling Point	281 °C (lit.) [3]
	Solubility	Freely soluble in alcohol; insoluble in cold water [3].
Applications & Safety	Primary Uses	Flavor and fragrance ingredient; pharmaceutical intermediate [6] [7] [1].
	Acute Oral Toxicity (LD50)	2000 mg/kg (Rabbit) [3]
	Perfumery Use Level	Average: 1.5%; Maximum: 15% [4]

Pharmacokinetics and Metabolism

Veratraldehyde is absorbed and metabolized in the body, primarily converting to **veratric acid** (3,4-dimethoxybenzoic acid). A study in rats showed that about 70% of **veratraldehyde** is metabolized via this pathway [6].

The following diagram illustrates the metabolic pathway and the analytical method used to study it:



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Overview of **veratraldehyde** metabolism and bioanalysis workflow.

Experimental Protocol for Bioanalysis

This method enables simultaneous determination of **veratraldehyde** and its metabolite, veratric acid, in rat plasma [6].

- Method Overview: A simple, sensitive, and rapid UHPLC-MS/MS method for the simultaneous determination of **veratraldehyde** and veratric acid in rat plasma.

- Equipment & Reagents:
 - **UHPLC System:** Coupled with a triple quadrupole mass spectrometer.
 - **Chromatography Column:** Reversed-phase C18 column (e.g., YMC-Triart C18, 50 mm × 2.0 mm, 1.9 μm).
 - **Mobile Phase:** **A:** 0.2% formic acid in water. **B:** 0.2% formic acid in acetonitrile.
 - **Internal Standard (IS):** Cinnamaldehyde.
 - **Extraction Solvent:** 0.2% formic acid in acetonitrile (mobile phase B).
- Sample Preparation (Protein Precipitation):
 - Use 50 μL of rat plasma sample.
 - Add 300 μL of the extraction solvent (0.2% formic acid in acetonitrile) containing the internal standard.
 - Vortex the mixture vigorously to ensure complete protein precipitation.
 - Centrifuge the samples.
 - Collect the supernatant for injection into the UHPLC-MS/MS system.
- LC-MS/MS Conditions:
 - **Injection Volume:** 2 μL.
 - **Flow Rate:** 0.3 mL/min.
 - **Column Temperature:** 30 °C.
 - **Total Run Time:** 4.5 minutes.
 - **Ionization Mode:** Electrospray Ionization (ESI), positive mode.
 - **MRM Transitions:**
 - **Veratraldehyde:** **m/z 167.07 → 139.00**
 - Veratric Acid: **m/z 183.07 → 139.00**
 - Internal Standard (Cinnamaldehyde): **m/z 133.00 → 55.00**
- Method Validation:
 - The method was validated for linearity, precision, and accuracy.
 - **Linear Range:**
 - **Veratraldehyde:** 3–1000 ng/mL
 - Veratric Acid: 10–10,000 ng/mL
 - **Lower Limit of Quantification (LLOQ):**
 - **Veratraldehyde:** 3 ng/mL
 - Veratric Acid: 10 ng/mL

Research Applications and Potential

Beyond its use as a flavor and fragrance, **veratraldehyde** shows promise in pharmaceutical research:

- **Antitumor Agent:** **Veratraldehyde** serves as a key intermediate for synthesizing feruloyl and caffeoyl derivatives. Some of these compounds have demonstrated significant **cytotoxicity and**

- antiproliferative effects** against human cancer cell lines, including HeLa and Bewo cells [7].
- **Antifungal Activity:** **Veratraldehyde** can react with active methylene compounds to form **Schiff bases**, which have shown antibacterial and antifungal properties in studies [7].
 - **Enzymatic Assays:** In biochemistry, **veratraldehyde** is a known product of the **oxidation of veratryl alcohol**, a reaction commonly used to assay the activity of the enzyme **lignin peroxidase (LiP)** [8].

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

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Web: www.smolecule.com